

Disperse Orange 3 chemical structure and properties

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Compound of Interest

Compound Name: Disperse orange 3

Cat. No.: B124953

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An In-depth Technical Guide to Disperse Orange 3

Disperse Orange 3 is a monoazo dye notable for its application in the textile industry and its well-documented role as a contact allergen.[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and relevant experimental protocols for researchers and professionals in drug development and material science.

Chemical Identity and Structure

Disperse Orange 3 is chemically identified as 4-((4-Nitrophenyl)diazenyl)aniline.[2][3][4] It is a member of the azo dye class, characterized by the presence of a nitrogen-nitrogen double bond (azo group) connecting two aromatic rings.[1][5] One of the aromatic rings is substituted with an amino group, and the other with a nitro group.[1][6]

Table 1: Chemical Identifiers for **Disperse Orange 3**

Identifier	Value
IUPAC Name	4-[(E)-(4-Nitrophenyl)diazenyl]anilin[7]
Synonyms	4-(4-Nitrophenylazo)aniline, C.I. 11005[2][4][5]
CAS Number	730-40-5[2][3][5][6]
EC Number	211-984-8[2][3]
Molecular Formula	C ₁₂ H ₁₀ N ₄ O ₂ [2][3][5][6]
Molecular Weight	242.23 g/mol [2][4][5][6]
InChI Key	UNBOSJFEZZJZLR-CCEZHUSRSA-N[2]
SMILES String	<chem>Nc1ccc(cc1)\N=N\c2ccc(cc2)--INVALID-LINK--=O</chem> [2]

```
graph Disperse_Orange_3_Structure {  
  layout=neato;  
  node [shape=plaintext];  
  edge [style=solid];
```

```
// Define atom nodes  
N1 [label="N", fontcolor="#202124"];  
N2 [label="N", fontcolor="#202124"];  
N3 [label="N", fontcolor="#202124"];  
N4 [label="N", fontcolor="#202124"];  
O1 [label="O", fontcolor="#202124"];  
O2 [label="O", fontcolor="#202124"];  
C1 [label="C"];  
C2 [label="C"];  
C3 [label="C"];  
C4 [label="C"];  
C5 [label="C"];  
C6 [label="C"];  
C7 [label="C"];
```

```
C8 [label="C"];
C9 [label="C"];
C10 [label="C"];
C11 [label="C"];
C12 [label="C"];
H1 [label="H2", fontcolor="#202124"];
```

```
// Benzene Ring 1 (with NH2)
```

```
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C4 -- N1;
N1 -- H1 [style=invis]; // for positioning H2N// Azo Bridge
C1 -- N2;
N2 -- N3 [style=double];
```

```
// Benzene Ring 2 (with N02)
```

```
N3 -- C7;
C7 -- C8;
C8 -- C9;
C9 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C7;
C10 -- N4;
```

```
// Nitro Group
N4 -- 01 [style=double];
N4 -- 02;
```

```
// Position nodes
C1 [pos="0,0!"];
C2 [pos="-1.2,0.7!"];
C3 [pos="-1.2,2.1!"];
C4 [pos="0,2.8!"];
C5 [pos="1.2,2.1!"];
C6 [pos="1.2,0.7!"];
N1 [pos="0,4!"];
H1 [pos="0,4.6!"];
N2 [pos="-1.5,-0.8!"];
N3 [pos="-2.5,-0.4!"];
C7 [pos="-3.8,-0.8!"];
C8 [pos="-4.2,-2.1!"];
C9 [pos="-5.5,-2.5!"];
C10 [pos="-6.4,-1.5!"];
C11 [pos="-6.0,-0.2!"];
C12 [pos="-4.7,0.2!"];
N4 [pos="-7.8,-1.9!"];
O1 [pos="-8.2,-2.9!"];
O2 [pos="-8.5,-1.1!"];
}
```

Caption: Chemical structure of **Disperse Orange 3**.

Physicochemical Properties

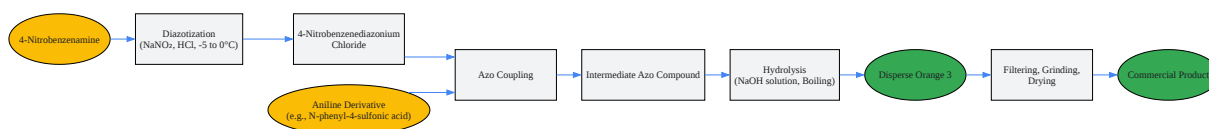
Disperse Orange 3 is a solid, appearing as an orange to dark red powder.^{[3][5][6][8]} It is a lipophilic substance with very low solubility in water.^{[7][9][10]} Its solubility in organic solvents like ethanol, acetone, and toluene is higher.^{[5][6]}

Table 2: Physicochemical Properties of **Disperse Orange 3**

Property	Value
Physical State	Solid powder[9]
Color	Orange, yellow-light red, to dark brown[5][6][8]
Melting Point	~200-220 °C (decomposes)[1][2][3][6][8][11]
Boiling Point	~385-460 °C (estimate)[3][7][8]
Water Solubility	0.34 mg/L - 290.7 µg/L (at 25 °C)[7][8]
Solubility in Organic Solvents	Soluble in ethanol, acetone, toluene[5][6]; Slightly soluble in Chloroform, DMSO, Methanol[8][12]
log P (n-octanol/water)	2.7[3]
UV-Vis Absorption Maximum (λmax)	415 nm[1][6][13] - 443 nm[2][11][12]

Synthesis and Manufacturing

The industrial synthesis of **Disperse Orange 3** involves a multi-step process starting with the diazotization of 4-nitrobenzenamine.[5][6] The resulting diazonium salt is then coupled with an aniline derivative.[5][6] A common method involves coupling with N-phenyl-4-sulfonic acid, followed by hydrolysis with sodium hydroxide to remove the sulfonic acid group.[1][5]



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Caption: General synthesis workflow for **Disperse Orange 3**.

Experimental Protocol: Synthesis of Disperse Orange 3

A representative laboratory-scale synthesis is described as follows:[14]

- **Dissolution:** Dissolve 13.8 g of p-nitroaniline in a mixture of 70 g of alpha-methylnaphthalene and 49 g of dodecylbenzene sulfonic acid with stirring at 45°C.
- **Diazotization:** Add 7.0 g of sodium nitrite (NaNO_2) to the solution. Stir the mixture for 20 minutes and then heat to 55°C.
- **Coupling:** Add 9.3 g of aniline to the reaction mixture. The solution will immediately turn bright orange.
- **Reaction Completion:** Continue stirring the mixture for six hours at approximately 65°C to ensure the reaction goes to completion.
- **Isolation:** The resulting product can be isolated and purified to yield a dye with a shade similar to commercially available **Disperse Orange 3**. [14]

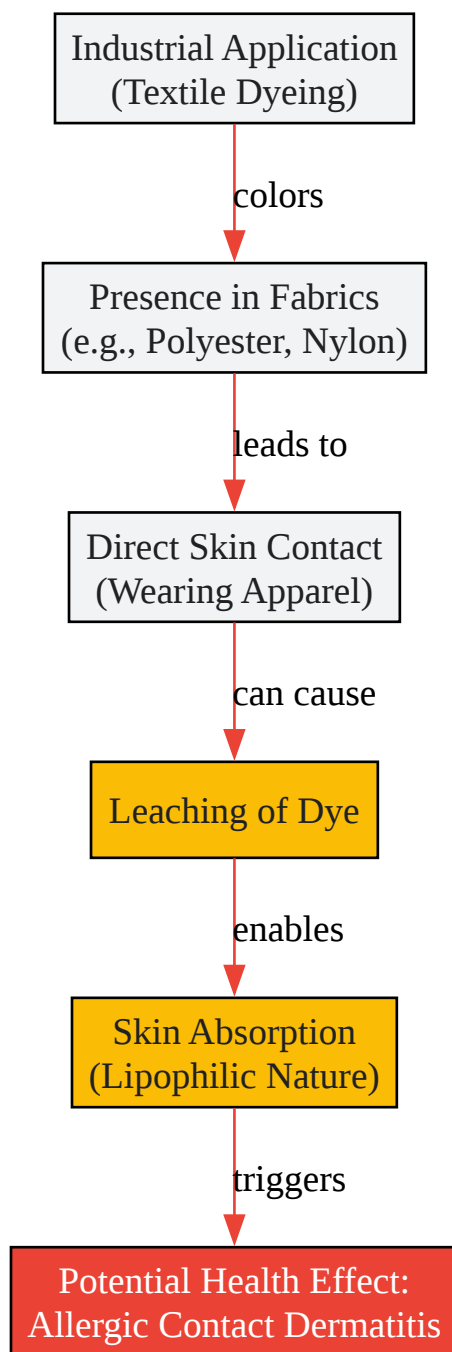
Applications and Industrial Relevance

The primary application of **Disperse Orange 3** is as a disperse dye for coloring synthetic fibers. [5][15] Due to its lipophilic nature and small molecular size, it is particularly effective for dyeing polyester and acetate fibers. [5][9][10] It has also been used for dyeing nylon, silk, wool, and cotton, as well as for coloring plastics. [1][5][15]

Toxicology and Safety

Disperse Orange 3 is a known skin sensitizer and has been associated with allergic contact dermatitis, particularly in textile workers. [1][9][16] There is limited evidence suggesting a potential carcinogenic effect, though data is insufficient for a conclusive assessment. [9] Due to these health concerns, its use in textiles that come into direct contact with the skin is no longer recommended in some regions. [9] In Germany, for instance, the use of **Disperse Orange 3** in tattoo inks and permanent make-up has been banned. [7]

The substance is classified as irritating to the eyes, respiratory system, and skin.[8][9][10]
Accidental ingestion may be harmful, and the substance or its metabolites can potentially bind to hemoglobin, leading to methemoglobinemia.[9]



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Caption: Pathway from application to potential health effects.

Experimental Protocols: Biodegradation Study

The environmental fate of azo dyes is a significant area of research. Studies on the biodegradation of **Disperse Orange 3** provide insight into its persistence and breakdown pathways.

Objective: To assess the ability of a microorganism, such as the white-rot fungus *Pleurotus ostreatus*, to decolorize and degrade **Disperse Orange 3**.

Methodology (Adapted from Zhao et al., 2006):[2]

- **Culture Preparation:** Cultivate *Pleurotus ostreatus* in a suitable liquid medium (e.g., potato dextrose broth) under optimal temperature and pH conditions until sufficient mycelial biomass is achieved.
- **Inoculation:** Introduce a known concentration of **Disperse Orange 3** into the fungal culture flasks. A non-inoculated control flask containing the dye and medium should be prepared to account for any abiotic decolorization.
- **Incubation:** Incubate the flasks under controlled conditions (e.g., 28°C, 150 rpm shaking) for a specified period (e.g., 10-15 days).
- **Sample Collection:** Periodically withdraw aliquots from the culture medium.
- **Decolorization Assay:** Centrifuge the collected samples to remove mycelia. Measure the absorbance of the supernatant at the dye's maximum absorption wavelength ($\lambda_{\text{max}} \approx 415\text{-}443\text{ nm}$) using a UV-Vis spectrophotometer. Calculate the percentage of decolorization relative to the initial absorbance.
- **Degradation Analysis (Optional):** Analyze the supernatant using techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to identify any metabolic breakdown products, confirming the biodegradation process beyond simple color removal.

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